

Personal protective equipment for handling MMV008138

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Compound of Interest

Compound Name: MMV008138

Cat. No.: B14952336

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Essential Safety and Handling Guide for MMV008138

Disclaimer: This document provides guidance on the safe handling of the novel antimalarial compound **MMV008138** based on its chemical class (β -carboline derivative) and general best practices for laboratory research with new chemical entities. No specific Safety Data Sheet (SDS) for **MMV008138** is publicly available. Therefore, this information should be used as a supplement to, and not a replacement for, a thorough risk assessment conducted by qualified personnel at your institution.

This guide is intended for researchers, scientists, and drug development professionals to provide essential, immediate safety and logistical information for the handling of **MMV008138**.

Quantitative Data Summary

The following table summarizes the known quantitative data for **MMV008138**. Due to the limited publicly available information, some data points are not available.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₄ Cl ₂ N ₂ O ₂	N/A
Molecular Weight	389.24 g/mol	N/A
Solubility	≥ 2.08 mg/mL (5.76 mM) in 10% DMSO >> 90% (20% SBE-β-CD in saline)[1]	MedChemExpress[1]
Appearance	Solid (assumed)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
LD50 (Oral, Rat)	Not available	N/A
Occupational Exposure Limits	Not established	N/A

Personal Protective Equipment (PPE)

Given that **MMV008138** is a novel compound with unknown long-term health effects, stringent adherence to PPE protocols is mandatory to minimize exposure.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield where splashing is a possibility.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Double gloving is recommended, especially when handling the pure compound or concentrated solutions.
- **Body Protection:** A fully buttoned laboratory coat is required. For procedures with a higher risk of contamination, a disposable gown should be worn over the lab coat.
- **Respiratory Protection:** For procedures that may generate dust or aerosols (e.g., weighing, preparing concentrated stock solutions), a properly fitted N95 or higher-rated respirator is recommended. All work with the solid compound should be performed in a certified chemical fume hood.

Operational and Disposal Plans

Receiving and Storing

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Handling and Use

- **Work Area:** All handling of solid **MMV008138** and preparation of stock solutions must be conducted in a certified chemical fume hood.
- **Weighing:** To prevent inhalation of dust, weigh the solid compound within the fume hood. Use a dedicated, clean spatula and weighing paper.
- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the solid to avoid splashing.

Spill Management

- **Minor Spills (Solid):**
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the absorbent material with a suitable solvent (e.g., ethanol) to wet the powder.
 - Carefully wipe up the spill, working from the outside in.
 - Place all contaminated materials into a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with a suitable cleaning agent.
- **Minor Spills (Liquid Solution):**
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, cover the spill with absorbent material.
- Wipe up the spill, working from the outside in.
- Place all contaminated materials into a sealed, labeled hazardous waste container.
- Decontaminate the spill area.
- Major Spills:
 - Evacuate the immediate area.
 - Alert your institution's emergency response team.
 - Prevent entry into the affected area until it has been cleared by safety professionals.

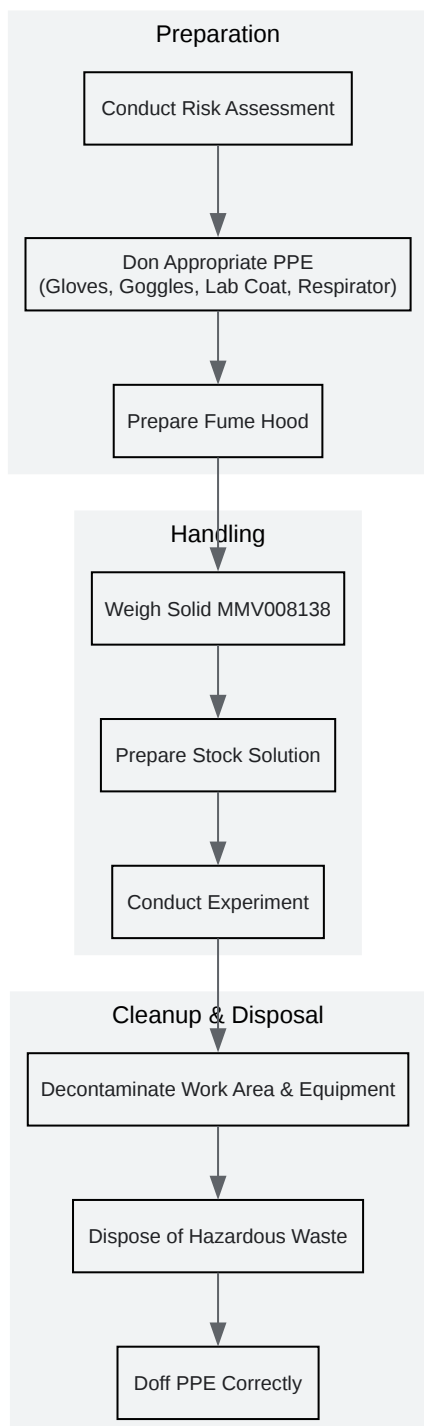
Disposal

All waste containing **MMV008138**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this compound down the drain or in the regular trash.

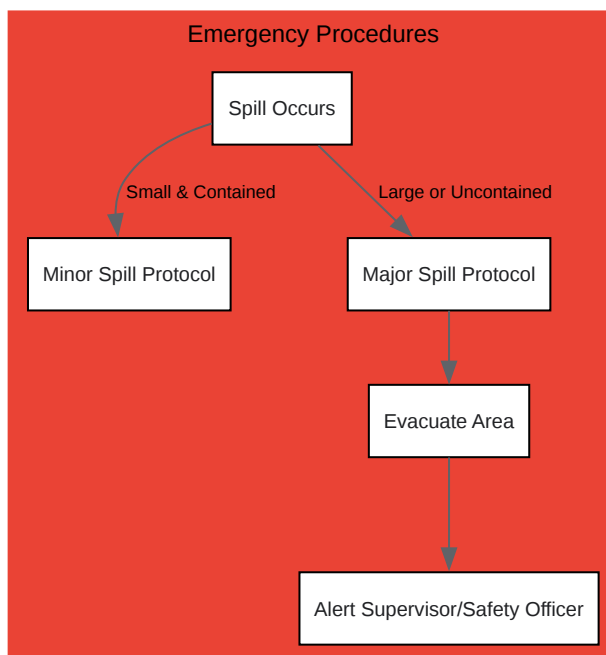
Experimental Workflow and Safety

MMV008138 Handling and Emergency Workflow

Standard Operating Procedure



Emergency Response

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and emergency response for **MMV008138**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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